

An In-depth Technical Guide to 4-Chlorobenzyl Cyanide

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Compound of Interest

Compound Name: 4-Chlorobenzyl cyanide

Cat. No.: B122390

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This technical guide provides a comprehensive overview of **4-Chlorobenzyl cyanide**, a key chemical intermediate in the pharmaceutical and agrochemical industries. Aimed at researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, synthesis protocols, applications, and safety information.

Core Properties and Identifiers

4-Chlorobenzyl cyanide, also known as (4-chlorophenyl)acetonitrile, is an organic compound with the CAS Registry Number 140-53-4.^[1] Its molecular structure consists of an acetonitrile group where one hydrogen atom is substituted by a 4-chlorophenyl group.^{[1][2]} This compound is a versatile precursor in the synthesis of a wide range of commercially significant molecules.^{[3][4]}

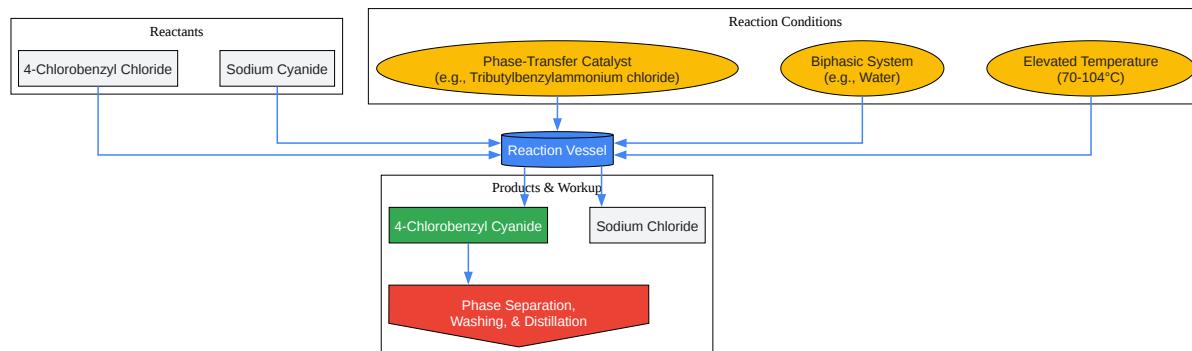
Chemical and Physical Properties

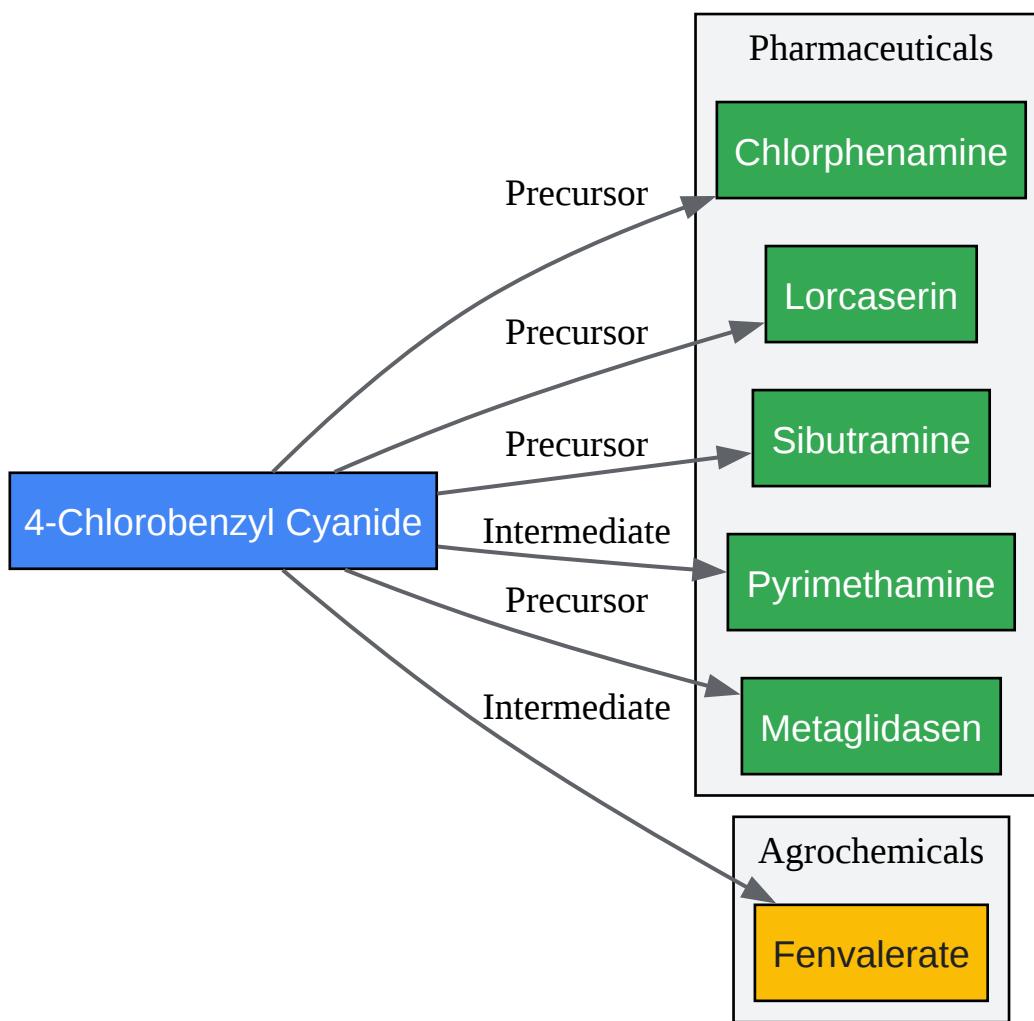
4-Chlorobenzyl cyanide is a white to light yellow solid or a clear, colorless to yellowish liquid after melting.^[1] It is soluble in organic solvents such as acetone and ethanol.^{[1][2]} A summary of its key physical and chemical properties is presented in the table below.

Property	Value
CAS Number	140-53-4
Molecular Formula	C ₈ H ₆ CIN
Molecular Weight	151.59 g/mol
Appearance	White to light yellow solid; clear, colorless to yellowish liquid after melting[5]
Melting Point	25-30 °C[3][6]
Boiling Point	265-267 °C at 760 mmHg[3][6]
Density	1.19 g/cm ³ [3]
Flash Point	107.7 - 133 °C[6]
Vapor Pressure	0.01 - 0.133 mbar at 20 °C[5][6]

Synthesis of 4-Chlorobenzyl Cyanide

The most common industrial method for synthesizing **4-Chlorobenzyl cyanide** is through the nucleophilic substitution of 4-chlorobenzyl chloride with a cyanide salt, typically sodium cyanide.[1] This reaction is often carried out using phase-transfer catalysis to improve reaction rates and yields.[1]





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